

# "environmental fate and biodegradability of propylene carbonate"

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## Compound of Interest

Compound Name: *Propylene carbonate*

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## An In-depth Technical Guide to the Environmental Fate and Biodegradability of **Propylene Carbonate**

Executive Summary: **Propylene carbonate** (PC) is a versatile, polar aprotic solvent recognized for its favorable environmental profile. This technical guide provides a comprehensive overview of its environmental fate and biodegradability, tailored for researchers, scientists, and drug development professionals. Key findings indicate that **propylene carbonate** is readily biodegradable, undergoes abiotic hydrolysis, and has a low potential for bioaccumulation in aquatic organisms. Its ecotoxicity is minimal, with high LC50 and EC50 values for fish, invertebrates, and algae. This document synthesizes quantitative data, details experimental protocols, and provides visual diagrams to elucidate the environmental behavior of **propylene carbonate**.

## Physicochemical Properties and Bioaccumulation Potential

The environmental behavior of a chemical is largely dictated by its physicochemical properties. **Propylene carbonate** is a colorless, odorless liquid derived from propylene glycol.[1] Its high polarity and water solubility, combined with a low octanol-water partition coefficient (log Pow), are primary indicators of its environmental distribution and low potential for bioaccumulation.[2][3][4]

Quantitative data on these properties are summarized in Table 1. The low log Pow and a measured Bioconcentration Factor (BCF) of 3.16 confirm that **propylene carbonate** is not expected to bioaccumulate in organisms.[\[5\]](#)[\[6\]](#)

Table 1: Physicochemical and Bioaccumulation Properties of **Propylene Carbonate**

| Property                      | Value                                        | Reference                                                                       |
|-------------------------------|----------------------------------------------|---------------------------------------------------------------------------------|
| Molecular Formula             | C <sub>4</sub> H <sub>6</sub> O <sub>3</sub> | <a href="#">[1]</a>                                                             |
| Molar Mass                    | 102.09 g/mol                                 | <a href="#">[4]</a>                                                             |
| CAS Number                    | 108-32-7                                     | <a href="#">[1]</a>                                                             |
| Water Solubility              | 240 g/L at 20°C (Very Soluble)               | <a href="#">[1]</a>                                                             |
| Log Pow (n-octanol/water)     | -0.41 to -0.48                               | <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[7]</a> |
| Bioconcentration Factor (BCF) | 3.16                                         | <a href="#">[5]</a>                                                             |

## Environmental Fate Pathways

Once released into the environment, **propylene carbonate** is subject to several degradation processes, both abiotic and biotic, which prevent its persistence.

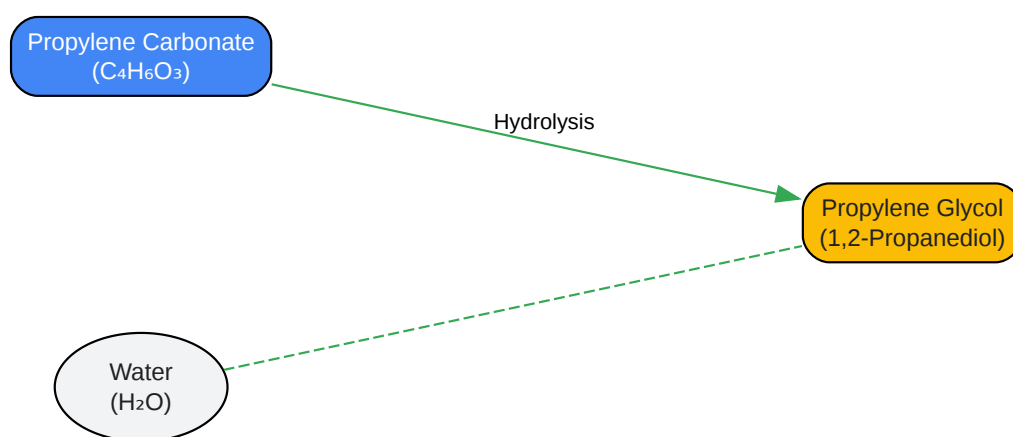
### Abiotic Degradation

**2.1.1 Hydrolysis** **Propylene carbonate** contains an ester linkage that is susceptible to hydrolysis, breaking down into propylene glycol (1,2-propanediol).[\[5\]](#)[\[8\]](#)[\[9\]](#) This reaction is a key abiotic degradation pathway in aqueous environments. The rate of hydrolysis has been studied in both alkaline and neutral aqueous media, with quantitative rate constants determined at 25°C.[\[10\]](#)

Table 2: Hydrolysis Rate Constants for **Propylene Carbonate** at 25°C

| Condition                                      | Rate Constant (k)                                        | Reference |
|------------------------------------------------|----------------------------------------------------------|-----------|
| Alkaline Hydrolysis (KOH)                      | $17.8 \text{ L}\cdot\text{mol}^{-1}\cdot\text{min}^{-1}$ | [10]      |
| Water-Catalyzed Hydrolysis (kH <sub>2</sub> O) | $7.1 \times 10^{-6} \text{ min}^{-1}$                    | [10]      |

The hydrolysis pathway is illustrated in the diagram below.



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Fig. 1: Abiotic hydrolysis of **propylene carbonate** to propylene glycol.

**2.1.2 Photolysis** **Propylene carbonate** may undergo degradation in the atmosphere. The rate constant for its vapor-phase reaction with photochemically-produced hydroxyl radicals is estimated to be  $3.8 \times 10^{-12} \text{ cm}^3/\text{molecule}\cdot\text{sec}$  at 25°C.[4] This corresponds to an atmospheric half-life of approximately 4 days, suggesting it is not a persistent atmospheric pollutant.[4] As it contains chromophores that absorb light at wavelengths greater than 290 nm, it may also be susceptible to direct photolysis by sunlight.[4]

## Biotic Degradation (Biodegradability)

**Propylene carbonate** is consistently classified as "readily biodegradable".[2][5] This conclusion is supported by multiple studies following standardized test guidelines, which show rapid and extensive mineralization.

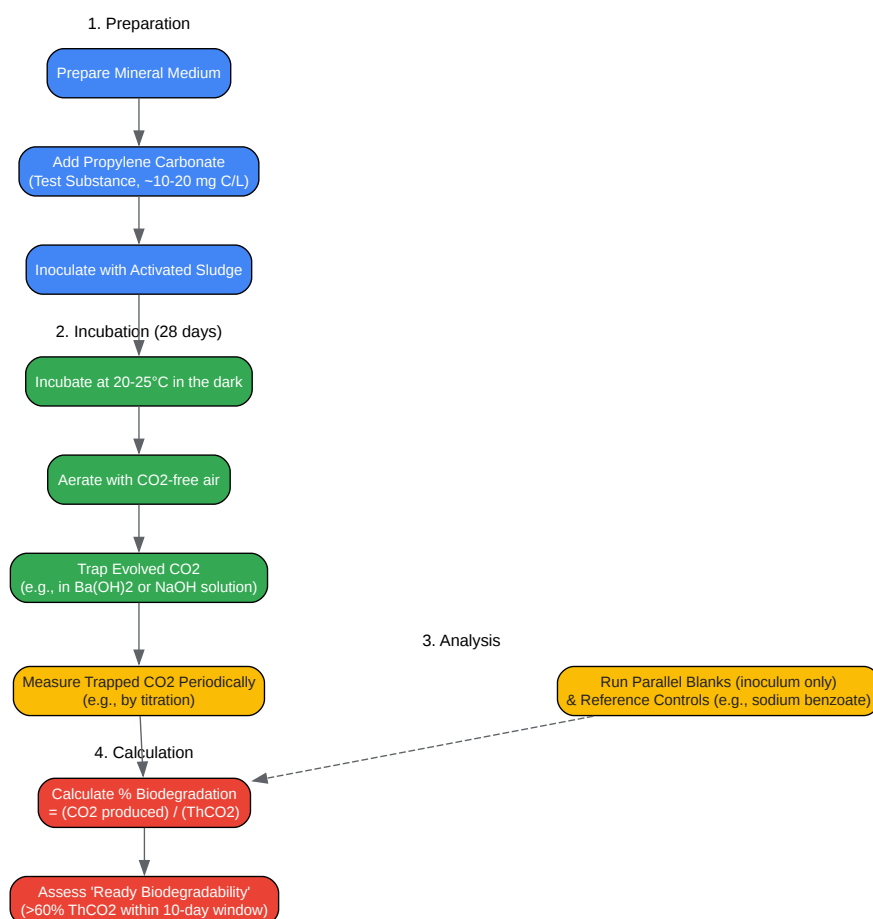
Table 3: Ready Biodegradability Data for **Propylene Carbonate**

| Test Method                    | Duration | Result           | Reference |
|--------------------------------|----------|------------------|-----------|
| Ready Biodegradability Test    | 29 days  | >83% degradation | [5]       |
| CO <sub>2</sub> Evolution      | 4 days   | 97% degradation  | [7]       |
| Japanese MITI Test (OECD 301C) | 28 days  | 79% of ThOD      | [4]       |
| Manostatic Respirometry        | 10 days  | 80% degradation  | [4]       |

**2.2.1 Experimental Protocol: OECD 301B (CO<sub>2</sub> Evolution Test)** The OECD 301B test, also known as the Modified Sturm Test, is a rigorous method for assessing ready biodegradability by measuring the amount of carbon dioxide evolved from the ultimate aerobic biodegradation of a test substance.[11][12][13]

- **Principle:** A defined volume of mineral medium containing a known concentration of the test substance (as the sole nominal source of organic carbon) is inoculated with a small population of microorganisms (e.g., from activated sludge). The mixture is aerated with CO<sub>2</sub>-free air and incubated in the dark at a constant temperature. The CO<sub>2</sub> produced during biodegradation is trapped in a solution (e.g., barium hydroxide or sodium hydroxide) and quantified by titration. The percentage of biodegradation is calculated as the ratio of CO<sub>2</sub> produced to the theoretical maximum (ThCO<sub>2</sub>).[12][13]
- **Test Setup:** The test is typically run for 28 days and includes:
  - **Test Vessels:** Containing the mineral medium, **propylene carbonate**, and inoculum.
  - **Blank Controls:** Containing only the mineral medium and inoculum to measure endogenous CO<sub>2</sub> evolution.
  - **Reference Controls:** Using a readily biodegradable substance like sodium benzoate to validate the viability of the inoculum.

- Pass Criteria: A substance is considered "readily biodegradable" if it achieves >60% of its ThCO<sub>2</sub> within a 10-day window during the 28-day test period.[13][14] The 10-day window begins when biodegradation first reaches 10%.[14]



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Fig. 2: Experimental workflow for the OECD 301B ready biodegradability test.

## Ecotoxicity Profile

Consistent with its rapid degradation and low bioaccumulation potential, **propylene carbonate** exhibits very low toxicity to aquatic organisms. Standard acute toxicity tests on representative

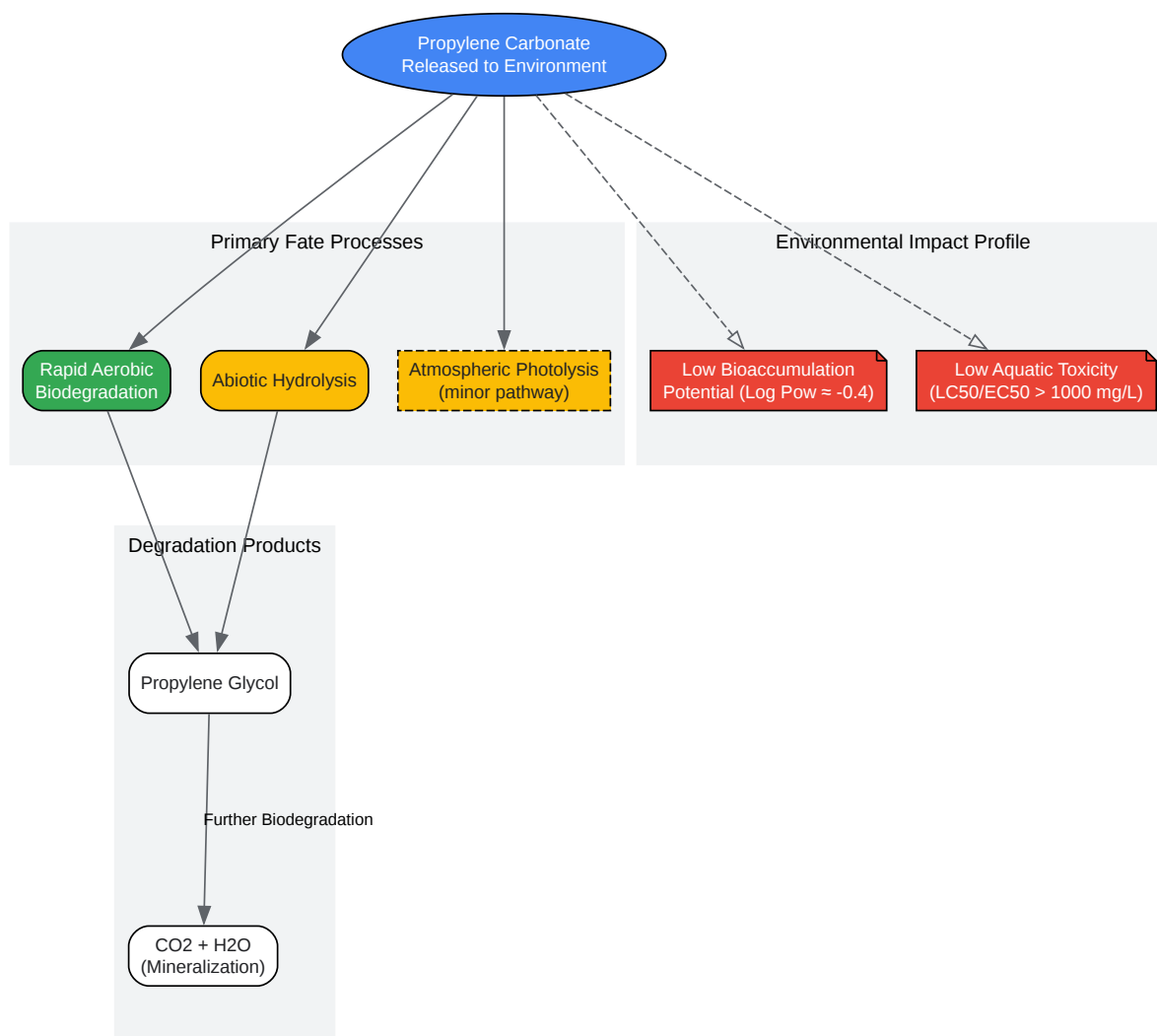
species from different trophic levels all indicate a lack of hazardous effects at high concentrations.

Table 4: Aquatic Ecotoxicity Data for **Propylene Carbonate**

| Species                            | Test Guideline | Endpoint   | Value (mg/L) | Exposure | Reference                               |
|------------------------------------|----------------|------------|--------------|----------|-----------------------------------------|
| Fish<br>(Cyprinus carpio)          | OECD 203       | 96-hr LC50 | >1,000       | 96 hours | <a href="#">[3]</a> <a href="#">[6]</a> |
| Invertebrate<br>(Daphnia magna)    | OECD 202       | 48-hr EC50 | >1,000       | 48 hours | <a href="#">[2]</a> <a href="#">[3]</a> |
| Algae<br>(Desmodesmus subspicatus) | OECD 201       | 72-hr EC50 | >900         | 72 hours | <a href="#">[3]</a>                     |
| Bacteria<br>(Pseudomonas putida)   | -              | EC10       | 7,400        | -        | <a href="#">[2]</a>                     |

## Conclusion: A Favorable Environmental Profile

The collective data demonstrates that **propylene carbonate** possesses a favorable environmental profile. Its journey in the environment is characterized by rapid degradation through both biotic and abiotic pathways, preventing persistence.



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Fig. 3: Logical summary of the environmental fate of **propylene carbonate**.

In summary, **propylene carbonate** is readily biodegradable, does not bioaccumulate, and exhibits low aquatic toxicity. These characteristics make it an environmentally responsible solvent choice for a wide range of applications, aligning with the principles of green chemistry and sustainable development.[15]

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## References

- 1. Propylene carbonate - Wikipedia [en.wikipedia.org]
- 2. d1io3yog0oux5.cloudfront.net [d1io3yog0oux5.cloudfront.net]
- 3. sigmaaldrich.com [sigmaaldrich.com]
- 4. Propylene Carbonate | C<sub>4</sub>H<sub>6</sub>O<sub>3</sub> | CID 7924 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. mpfs.io [mpfs.io]
- 6. redox.com [redox.com]
- 7. carlroth.com [carlroth.com]
- 8. cir-safety.org [cir-safety.org]
- 9. Poly(Propylene Carbonate)-Based Biodegradable and Environment-Friendly Materials for Biomedical Applications - PMC [pmc.ncbi.nlm.nih.gov]
- 10. 303. Physicochemical studies of some cyclic carbonates. Part II. The rates of hydrolysis of ethylene carbonate and of propylene carbonate - Journal of the Chemical Society (Resumed) (RSC Publishing) [pubs.rsc.org]
- 11. ecetoc.org [ecetoc.org]
- 12. renewablelube.com [renewablelube.com]
- 13. oecd.org [oecd.org]
- 14. Toward the future of OECD/ISO biodegradability testing-new approaches and developments - PMC [pmc.ncbi.nlm.nih.gov]
- 15. nbino.com [nbino.com]
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